

2,5-Dimethyloctane experimental vs calculated properties

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Compound Focus: 2,5-Dimethyloctane

CAS No.: 15869-89-3

Cat. No.: S1517939

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Experimental Property Data for 2,5-Dimethyloctane

The table below summarizes the available experimental data for **2,5-dimethyloctane** from the National Institute of Standards and Technology (NIST) and other chemical databases [1] [2].

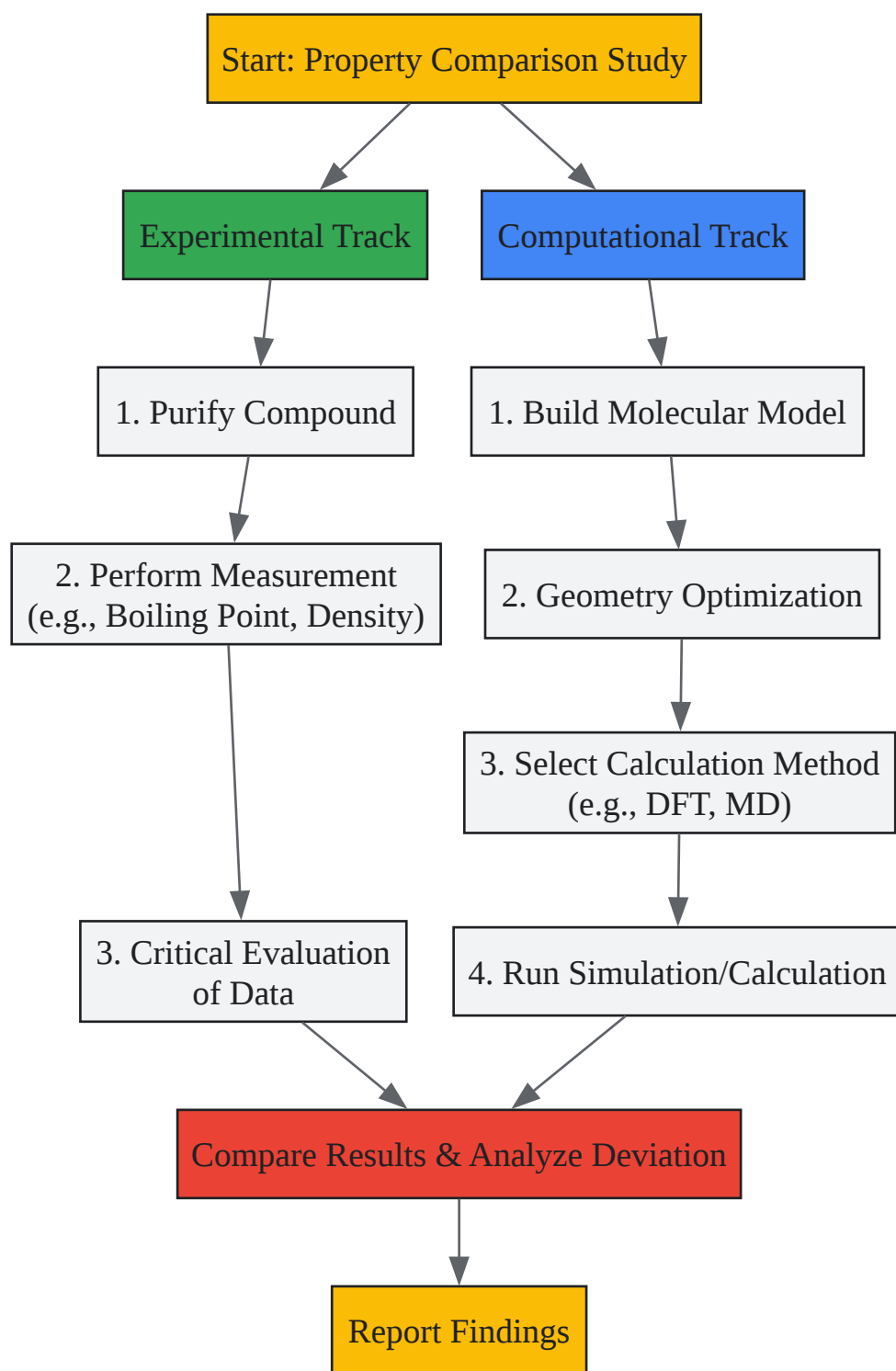
Property	Value / Range	Method / Source
Molecular Formula	C ₁₀ H ₂₂	- [1] [2]
Molar Mass	142.286 g/mol	- [1]
Density	0.732 g/cm ³	Experimental [2]
Boiling Point	158 °C (at 760 mmHg)	Experimental [2]
Critical Temperature	600.4 K	Critically evaluated recommendation [1]
Critical Pressure	2151.4 kPa	Critically evaluated recommendation [1]

Property	Value / Range	Method / Source
Critical Density	Available (Liquid and Gas)	Critically evaluated recommendation [1]
Enthalpy of Vaporization	Available (as a function of Temperature)	Critically evaluated recommendation [1]
Flash Point	80.3 °C	Experimental [2]
Vapor Pressure	3.48 mmHg (at 25°C)	Experimental [2]
Refractive Index	1.411	Experimental [2]

According to NIST, the data are **critically evaluated recommendations**, which means they are generated through dynamic data analysis and are considered highly reliable [1]. The properties marked as "experimental" in the table are typically determined through established laboratory methods.

Workflow for Property Comparison

For a rigorous comparison, the general workflow involves parallel experimental and computational tracks, with the final step being a critical comparison of the results. The diagram below outlines this process.



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References

1. , 2 - 5 -- Critically Evaluated Thermophysical dimethyloctane ... Property [wt-pro.nist.gov]

2. , 2 - 5 | CAS#:15869-89-3 | Chemsrvc dimethyloctane [chemsrc.com]

To cite this document: Smolecule. [2,5-Dimethyloctane experimental vs calculated properties].

Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1517939#2-5-dimethyloctane-experimental-vs-calculated-properties>]

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